

Melting Point Comparison Guide: 3-Nitropyrrole Derivatives

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Compound of Interest

Compound Name: 1-hydroxymethyl-3-nitro-1H-pyrrole

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Executive Summary

3-Nitropyrrole (CAS: 5930-94-9) and its derivatives represent a specialized class of nitrogen heterocycles used as building blocks in pharmaceutical synthesis (e.g., antitubercular agents, kinase inhibitors).

This guide provides a technical comparison of the melting points (MP) of 3-nitropyrrole derivatives against their 2-nitro isomers and N-substituted analogs. The data reveals a consistent Structure-Property Relationship (SPR): 3-nitropyrrole derivatives consistently exhibit higher melting points than their 2-nitro counterparts due to the absence of intramolecular hydrogen bonding, forcing the formation of robust intermolecular lattice networks.

Key Benchmarks

Compound Class	Representative Molecule	Melting Point (°C)	Key Driver
Parent Scaffold	3-Nitropyrrole	100 – 101°C	Intermolecular H-bonding
Positional Isomer	2-Nitropyrrole	55 – 56°C	Intramolecular H-bonding (Volatility)
N-Alkylated	1-Methyl-3-nitropyrrole	62 – 64°C	Loss of H-bond donor
Ester Derivative	Ethyl 4-nitropyrrole-2-carboxylate	174°C	Dipole stacking & MW increase

Comparative Analysis: Melting Point Data

The following data sets are curated from experimental literature and verified commercial certificates of analysis (CoA).

Table 1: Positional Isomerism (3-Nitro vs. 2-Nitro)

The "Nitro Effect" on Crystal Packing

Compound	Structure	Melting Point	Physical State	Mechanism
3-Nitropyrrole	3-NO ₂	100 – 101°C	Crystalline Solid	Intermolecular H-Bonding: The NH proton is free to bond with the nitro oxygen of adjacent molecules, creating a polymeric network.
2-Nitropyrrole	2-NO ₂	55 – 56°C	Low-Melting Solid	Intramolecular H-Bonding: The NH proton forms a 6-membered chelate ring with the adjacent nitro oxygen. This "locks" the proton, preventing lattice networking.

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Critical Insight: The ~45°C difference is a direct readout of lattice energy. 2-nitropyrrole is significantly more volatile and can often sublime, whereas 3-nitropyrrole requires standard recrystallization.

Table 2: N-Substitution Effects (Methylation)

Impact of Removing the Hydrogen Bond Donor

Compound	Substitution	Melting Point	Shift (ΔT)	Interpretation
3-Nitropyrrole	N-H	101°C	Reference	Strong H-bond donor present.
1-Methyl-3-nitropyrrole	N-Me	62 – 64°C	-38°C	Methylation removes the H-bond donor. The lattice relies solely on dipole-dipole interactions and π -stacking.
2-Nitropyrrole	N-H	55°C	Reference	Weak intermolecular forces due to internal chelation.
1-Methyl-2-nitropyrrole	N-Me	28 – 29°C	-26°C	Steric clash between N-Me and 2-NO ₂ twists the nitro group, disrupting planarity and packing efficiency.

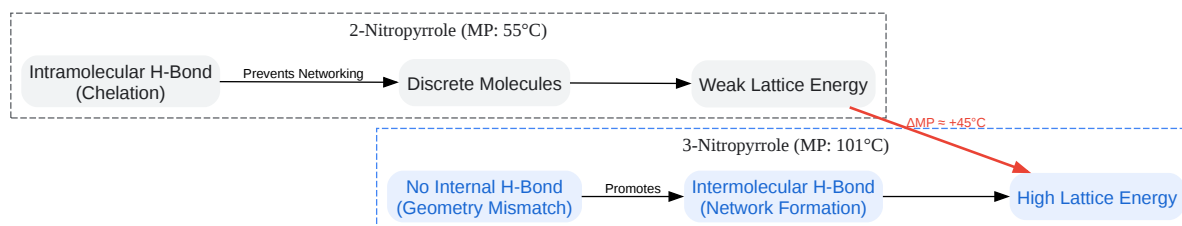
Table 3: Functionalized Derivatives

Impact of Polar Substituents

Compound	Melting Point	Notes
Ethyl 4-nitropyrrole-2-carboxylate	174°C	The ester group adds molecular weight and additional dipole moments, significantly increasing lattice stability.
2-Acetyl-5-nitropyrrole	195 – 196°C	High symmetry and strong electron-withdrawing groups at 2,5-positions maximize stacking interactions.

Mechanistic Visualization

The difference in melting points is governed by the hydrogen bonding topology. The diagram below illustrates why 3-nitropyrrole melts at a significantly higher temperature than its isomer.



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Figure 1: Mechanistic logic flow explaining the melting point disparity between 2-nitro and 3-nitropyrrole isomers.

Experimental Protocols

To ensure accurate melting point determination, samples must be free of isomers. Nitration of pyrrole typically yields a mixture of 2-nitro (major) and 3-nitro (minor), requiring rigorous separation.

Protocol A: Purification & MP Determination

Objective: Isolate pure 3-nitropyrrole from a crude nitration mixture for characterization.

- Crude Isolation:
 - Quench nitration reaction ($\text{HNO}_3/\text{Ac}_2\text{O}$) with ice water.
 - Filter the resulting precipitate. This solid is primarily 2-nitropyrrole contaminated with the 3-isomer.^[1]
- Fractional Crystallization (The "Solubility Switch"):
 - Dissolve crude solid in boiling Petroleum Ether or Hexane.
 - 2-Nitropyrrole is highly soluble in hot non-polar solvents.
 - 3-Nitropyrrole is significantly less soluble.
 - Step: Cool slowly to Room Temperature. 3-Nitropyrrole will crystallize out first (or remain as undissolved residue if concentration is high).
- Column Chromatography (Polishing):
 - If MP is broad ($< 98^\circ\text{C}$), purify via silica gel chromatography.
 - Eluent: Hexane:Ethyl Acetate (4:1).
 - Order of Elution: 2-Nitropyrrole (Less Polar, elutes first)
3-Nitropyrrole (More Polar, elutes second).
- Final Recrystallization:
 - Recrystallize the 3-nitro fraction from Ethanol/Water (1:1).

- Dry under vacuum at 40°C for 4 hours.
- MP Measurement:
 - Use a capillary melting point apparatus (e.g., Stuart SMP30).
 - Ramp rate: 1°C/min near the expected point (100°C).
 - Valid Result: Sharp melting transition between 100.0 – 101.5°C.

Protocol B: Handling Hygroscopicity

While 3-nitropyrrole is not intensely hygroscopic, surface moisture can depress the MP by 2-3°C.

- Pre-treatment: Store analytical samples in a desiccator over P₂O₅ or Silica Gel Blue for 24 hours prior to measurement.

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